

# An In-depth Technical Guide to the Physicochemical Properties of beta-Cyclocitral

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## Compound of Interest

Compound Name: *beta-Cyclocitral*

Cat. No.: *B022417*

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## Introduction

**Beta-Cyclocitral** ( $\beta$ -cyclocitral) is a volatile monoterpene aldehyde, an apocarotenoid derived from the oxidative cleavage of  $\beta$ -carotene.[1] Found in a variety of plants, cyanobacteria, fungi, and even animals, it is recognized as a significant contributor to the aroma of many fruits and flowers.[1] Beyond its role as a fragrance and flavor agent,  $\beta$ -cyclocitral has garnered substantial interest in the scientific community for its function as a bioactive signaling molecule.[2][3] In plants, it plays a crucial role in regulating gene expression and mediating responses to environmental stressors, particularly photooxidative stress.[3][4] This guide provides a comprehensive overview of the core physicochemical properties of  $\beta$ -cyclocitral, detailed experimental methodologies, and an examination of its biological signaling pathways.

## Chemical Identity and Structure

Identifier	Value
IUPAC Name	2,6,6-trimethylcyclohex-1-ene-1-carbaldehyde[5]
CAS Number	432-25-7[1]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O[1]
Molecular Weight	152.23 g/mol [5]
Canonical SMILES	CC1=C(C(CCC1)(C)C)C=O[1]
InChI Key	MOQGCGNUWBPQTQ-UHFFFAOYSA-N[1]
Appearance	Colorless to pale yellow liquid/oil

## Core Physicochemical Properties

The fundamental physicochemical data for **beta-Cyclocitral** are summarized below. It is important to note that values can vary based on experimental conditions, particularly pressure for boiling point measurements.

Property	Value	Conditions
Boiling Point	62-63 °C[5]	@ 3.00 mmHg
	211-212 °C[6]	@ 760.00 mmHg
Melting Point	32-34 °C	-
Density	0.950-0.957 g/mL[6]	@ 25 °C
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.476-1.483[6]	@ 20 °C
Vapor Pressure	0.176 mmHg[6]	@ 25 °C (estimated)
Flash Point	76.67 °C (170 °F)[6]	Tag Closed Cup (TCC)
logP (o/w)	2.4[5]	-
Water Solubility	86.14 mg/L	-

## Solubility Data

**Beta-Cyclocitral** is largely insoluble in water but demonstrates good solubility in many common organic solvents.

Solvent	Solubility (g/L) @ 25°C
Water	~0.086
Ethanol	777.4
Methanol	979.67
Isopropanol	527.0
Acetone	905.76
Ethyl Acetate	994.79
Dichloromethane	1846.24
Chloroform	2137.15
Toluene	646.58
n-Hexane	126.81
Dimethyl sulfoxide (DMSO)	472.39

## Spectral Data

- Mass Spectrometry (MS): In Gas Chromatography-Mass Spectrometry (GC-MS) analysis with Electron Ionization (EI), **beta-Cyclocitral** exhibits a molecular ion peak  $[M]^+$  at  $m/z$  152. Key fragment ions are observed at  $m/z$  137 ( $[M-CH_3]^+$ ), 123, 109, and 67.[5] The fragmentation is characteristic of  $\alpha$ -cleavage and McLafferty rearrangement common in carbonyl compounds.[7]
- Nuclear Magnetic Resonance (NMR): Both  $^1H$  and  $^{13}C$  NMR spectra for **beta-Cyclocitral** have been documented.[5][8] The spectra are consistent with its structure, showing characteristic shifts for the aldehydic proton, vinylic protons, and the various methyl and methylene groups on the cyclohexene ring.

- Infrared Spectroscopy (IR): The FTIR spectrum of **beta-Cyclocitral** shows characteristic absorption bands for its functional groups.<sup>[9]</sup> A strong peak corresponding to the C=O stretch of the aldehyde is prominent, along with peaks for C=C stretching of the alkene and C-H stretching and bending for the alkane and aldehyde moieties.

## Experimental Protocols

### Melting Point Determination (Capillary Method)

This standard method is used for determining the melting range of a crystalline solid.<sup>[10][11]</sup>

Methodology:

- Sample Preparation: A small amount of thoroughly dried, powdered **beta-Cyclocitral** is packed into a thin-walled glass capillary tube, sealed at one end, to a height of 2-3 mm. The sample is compacted by tapping the tube gently.<sup>[10]</sup>
- Apparatus Setup: The capillary tube is placed in a heating block apparatus (e.g., a Mel-Temp or similar device) adjacent to a calibrated thermometer or temperature sensor.
- Determination:
  - The block is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
  - The heating rate is then reduced to a slow, controlled rate of 1-2°C per minute.
  - The "initial melting point" is the temperature at which the first drop of liquid appears.
  - The "final melting point" is the temperature at which the last solid crystal melts completely. The range between these two temperatures is recorded. For a pure substance, this range is typically narrow (0.5-1.0°C).

### Micro-Boiling Point Determination

This technique is suitable for determining the boiling point of small liquid samples.<sup>[12]</sup>

Methodology:

- Apparatus Setup: Approximately 0.5 mL of **beta-Cyclocitral** is placed into a small test tube. A glass capillary tube, sealed at one end, is inverted and placed into the liquid.
- Heating: The test tube assembly is attached to a thermometer and heated in a controlled manner using a Thiele tube or a metal heating block.[\[13\]](#)
- Observation:
  - As the liquid heats, trapped air will be expelled from the capillary tube as a slow stream of bubbles.
  - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tip.[\[13\]](#)
- Measurement: Heating is discontinued at this point. The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[13\]](#) This occurs when the external atmospheric pressure equals the vapor pressure of the liquid.[\[14\]](#)

## Biological Role and Signaling Pathways

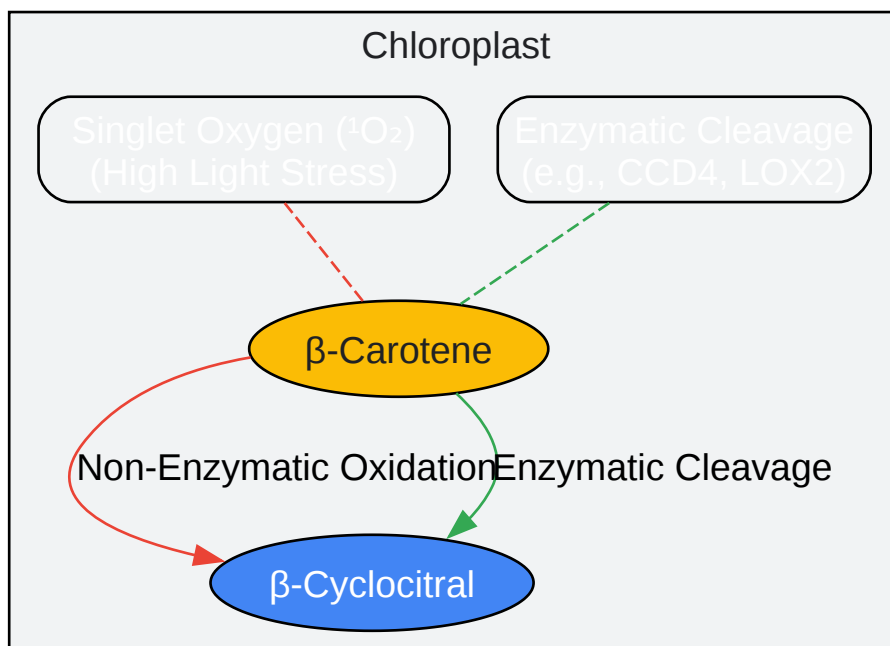
**Beta-Cyclocitral** is a key signaling molecule derived from  $\beta$ -carotene, particularly under conditions of high-light stress in plants. Its production and subsequent action constitute a vital protective mechanism.

## Biosynthesis of beta-Cyclocitral

**Beta-Cyclocitral** is formed from the oxidative cleavage of  $\beta$ -carotene at the C7-C8 double bonds. This occurs through two primary routes: a non-enzymatic pathway involving reactive oxygen species (ROS), and an enzymatic pathway.[\[1\]](#)[\[15\]](#)

- Non-Enzymatic Pathway: Under high-light stress, excess energy absorption leads to the production of singlet oxygen ( $^1\text{O}_2$ ) in the chloroplasts.  $^1\text{O}_2$  directly oxidizes  $\beta$ -carotene, cleaving it to produce  $\beta$ -cyclocitral.[\[1\]](#)
- Enzymatic Pathway: Specific enzymes, such as Carotenoid Cleavage Dioxygenase 4 (CCD4) and 13-lipoxygenase (LOX2), can catalyze the cleavage of  $\beta$ -carotene to yield  $\beta$ -

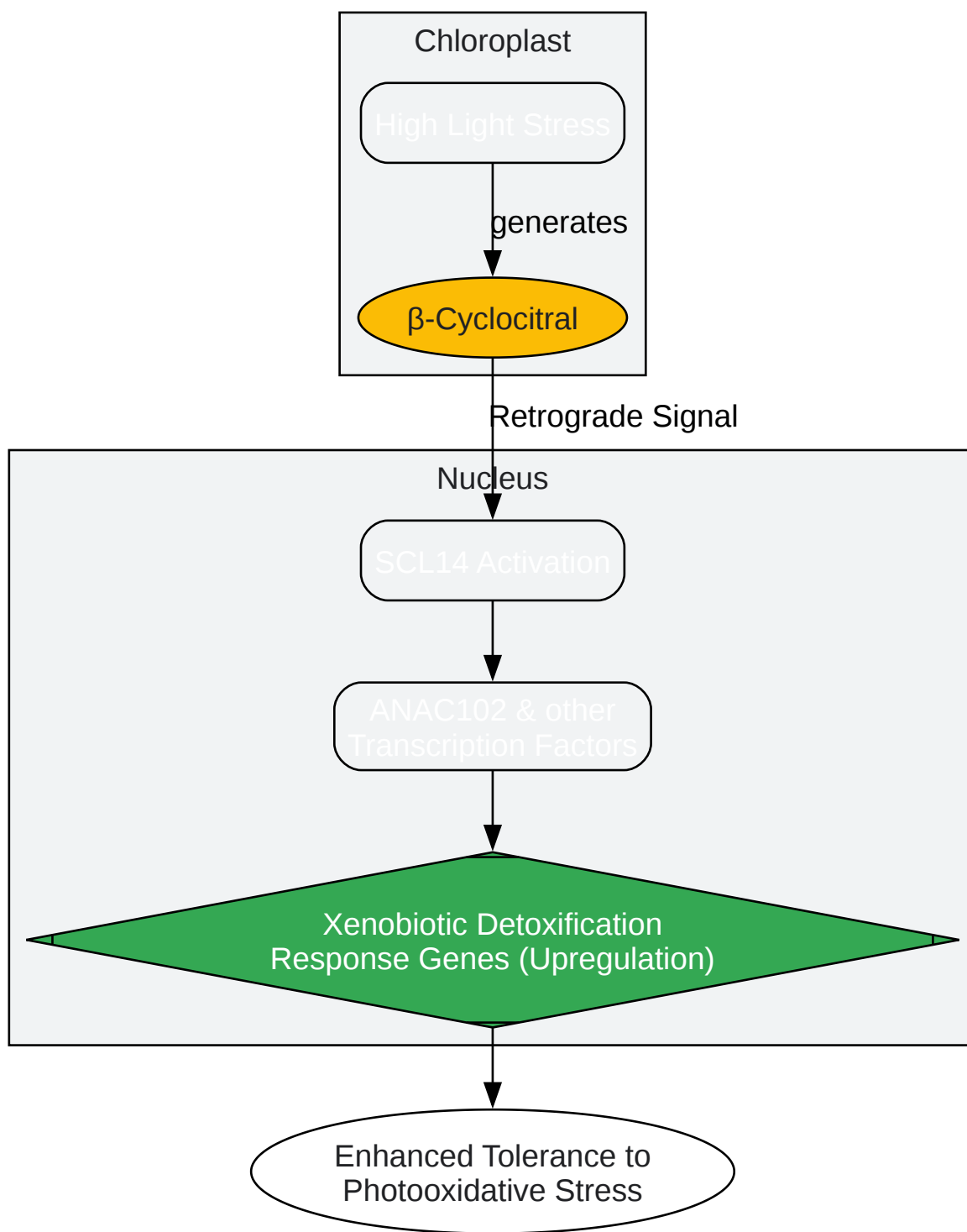
cyclocitral.[1]

[Click to download full resolution via product page](#)Biosynthesis of  $\beta$ -Cyclocitral from  $\beta$ -Carotene.

## Retrograde Signaling Pathway

Once produced in the chloroplast,  $\beta$ -cyclocitral acts as a retrograde signal, moving from the chloroplast to the nucleus to modulate gene expression. This signaling cascade enhances the plant's tolerance to photooxidative stress by activating detoxification pathways.[4][16]

The pathway involves the  $\beta$ -cyclocitral-inducible GRAS protein SCARECROW LIKE 14 (SCL14), which in turn activates transcription factors like ANAC102.[4] This leads to the upregulation of genes involved in the xenobiotic detoxification response, which helps neutralize toxic reactive carbonyl species generated during stress.[4][16]



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$\beta$ -Cyclocitral Retrograde Signaling Pathway.

## Safety and Handling

**Beta-Cyclocitral** is classified with GHS07 (Exclamation mark) and carries hazard statements indicating it may be harmful if swallowed, inhaled, or in contact with skin, and can cause skin and serious eye irritation.[1]

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Storage: Store in a cool, dry, well-ventilated place away from heat and direct sunlight. Keep container tightly closed.
- First Aid: In case of contact, wash skin thoroughly with soap and water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. Seek medical attention if irritation or symptoms persist.

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